

Molecular weight and formula of 3-Fluoro-5-iodobenzonitrile

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Compound of Interest

Compound Name: 3-Fluoro-5-iodobenzonitrile

Cat. No.: B1302148

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An In-depth Technical Guide to 3-Fluoro-5-iodobenzonitrile

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **3-Fluoro-5-iodobenzonitrile**, a halogenated aromatic nitrile of interest in synthetic chemistry and drug discovery.

Physicochemical Properties

The fundamental molecular and physical characteristics of **3-Fluoro-5-iodobenzonitrile** are summarized below. This data is essential for its application in experimental design, reaction modeling, and analytical method development.

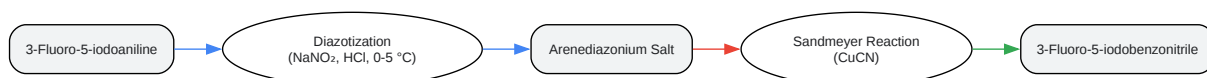
Property	Value	Reference
Molecular Formula	C ₇ H ₃ FIN	[1][2][3][4]
Molecular Weight	247.01 g/mol	[1][2][3][4]
CAS Number	723294-75-5	[1][2][3]
Appearance	Off-white to light brown solid	[5]
Melting Point	29-30 °C	[1]
Boiling Point	251 °C	[1][2]
Density	1.98 g/cm ³	[1][2]
Flash Point	105 °C	[1][2]
SMILES	<chem>C1=C(C=C(C=C1F)I)C#N</chem>	[2][3][6]
InChI	InChI=1S/C7H3FIN/c8-6-1-5(4-10)2-7(9)3-6/h1-3H	[1][4]
InChIKey	FCJNITIJYWQFCM-UHFFFAOYSA-N	[1][4]

Experimental Protocols

Detailed experimental protocols for the synthesis and purification of **3-Fluoro-5-iodobenzonitrile** are crucial for its consistent and safe production in a laboratory setting. Below is a representative synthetic and purification workflow.

Synthesis of 3-Fluoro-5-iodobenzonitrile

A plausible synthetic route to **3-Fluoro-5-iodobenzonitrile** can be conceptualized through a Sandmeyer reaction, a well-established method for the introduction of a cyano group onto an aromatic ring.

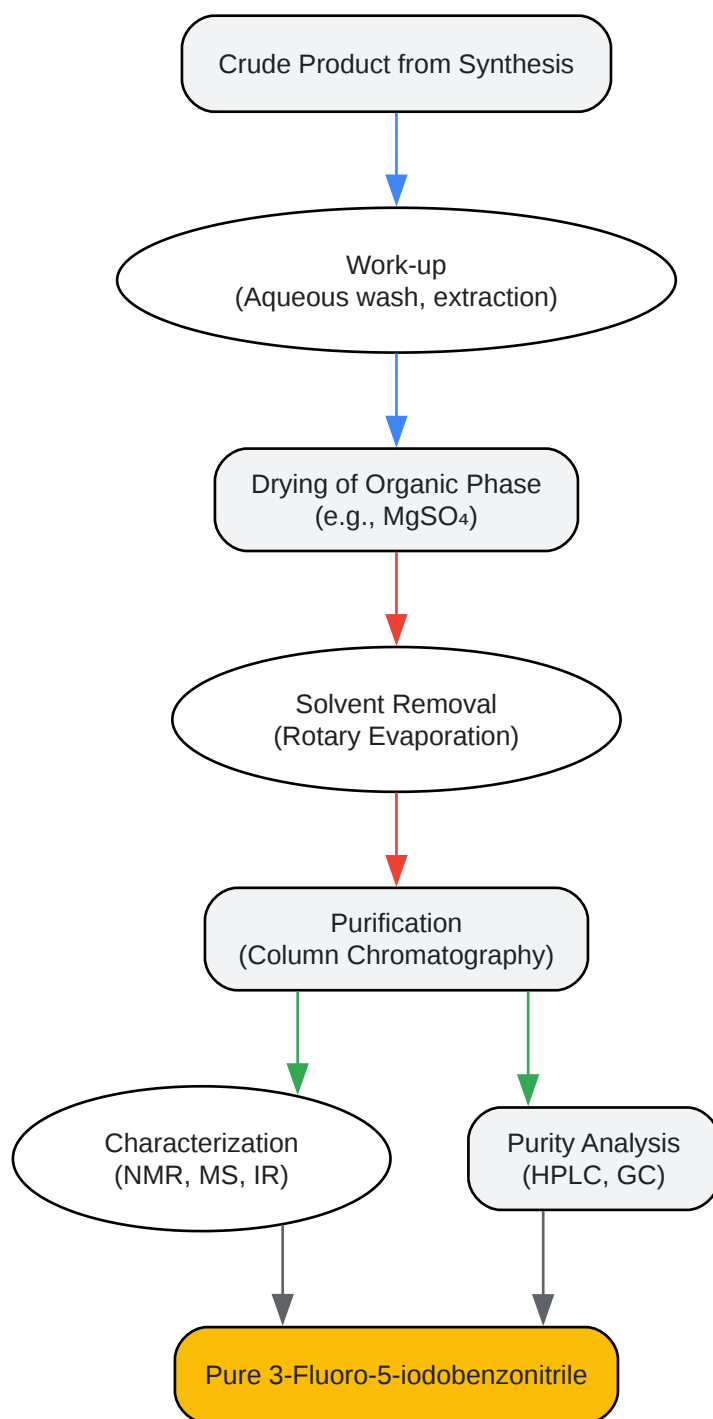


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Caption: Synthetic pathway for **3-Fluoro-5-iodobenzonitrile**.

Experimental Workflow: Purification and Analysis

Following synthesis, a standard workflow for the purification and subsequent analysis to confirm the identity and purity of the final product is necessary.



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Caption: Purification and analysis workflow.

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References

- 1. 723294-75-5[3-Fluoro-5-iodobenzonitrile 98%]- Jizhi Biochemical [acmec.com.cn]
- 2. americanelements.com [americanelements.com]
- 3. chemscene.com [chemscene.com]
- 4. 3-Fluoro-5-iodobenzonitrile | C₇H₃FIN | CID 2758988 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Cas 351003-36-6,2-Fluoro-5-iodobenzonitrile | lookchem [lookchem.com]
- 6. 1stsci.com [1stsci.com]
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